

An In-depth Technical Guide to the Chemical and Physical Properties of α -Bergamotene

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Compound of Interest

Compound Name: *alpha*-Bergamotene

Cat. No.: B091395

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Abstract

α -Bergamotene is a bicyclic sesquiterpene found in a variety of plants, contributing to the characteristic aroma of essential oils from sources like bergamot, carrot, and lime.^[1] This technical guide provides a comprehensive overview of the chemical and physical properties of α -bergamotene, its isomers, and its biological significance. The document details experimental protocols for its isolation, purification, and analysis, and explores its role in plant defense signaling and insect chemical communication. All quantitative data is presented in structured tables, and key biological pathways and experimental workflows are visualized using diagrams.

Chemical and Physical Properties

α -Bergamotene is a member of the bicyclic monoterpenoid class of organic compounds, with the molecular formula C₁₅H₂₄ and a molecular weight of 204.35 g/mol.^{[2][3][4]} It possesses a bicyclo[3.1.1]hept-2-ene skeleton substituted at positions 2 and 6 by methyl groups and at position 6 by a 4-methylpent-3-en-1-yl group.^{[2][4]} The presence of chiral centers and a double bond results in several isomers, primarily the cis and trans forms of α - and β -bergamotene.^[1] This guide focuses on α -bergamotene.

Tabulated Physical Properties

The physical properties of α -bergamotene are summarized in the table below. It is typically a colorless to pale yellow or pale green liquid with a characteristic woody, spicy, and citrusy aroma.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Property	Value	References
Molecular Formula	$C_{15}H_{24}$	[1] [3] [4]
Molecular Weight	204.35 g/mol	[3] [4]
Physical State	Colorless to pale yellow/green liquid	[2] [5]
Odor	Woody, spicy, citrusy, with earthy undertones	[2] [6]
Boiling Point	253-260 °C @ 760 mmHg	[2] [7]
Density	0.880 – 0.900 g/cm ³ @ 25°C	[2] [6]
Vapor Pressure	0.021 mmHg @ 25 °C (estimated)	[3] [7]
Flash Point	> 100 °C (213 °F) (Closed cup)	[2] [6] [7]
Refractive Index	1.495 – 1.505 @ 20°C	[6]
Solubility	Soluble in alcohol and oils; Insoluble in water (0.02985 mg/L @ 25 °C estimated)	[2] [3] [6] [7]
logP (o/w)	4.8 - 6.54 (estimated)	[4] [7]

Tabulated Chemical Identifiers

Different isomers of α -bergamotene are identified by unique CAS numbers.

Isomer	CAS Number	References
α -Bergamotene (general)	17699-05-7	[1] [4]
(E)- α -Bergamotene / trans- α -Bergamotene	13474-59-4	[1]
α -cis-Bergamotene	23971-87-1	[1]

Experimental Protocols

Isolation and Purification of α -Bergamotene from Essential Oils

The isolation of α -bergamotene from its natural sources, typically essential oils, involves a multi-step process combining extraction and chromatographic purification.

2.1.1. Extraction by Steam Distillation

- Principle: Steam distillation is employed to extract volatile compounds like α -bergamotene from plant material. Steam is passed through the plant matrix, causing the volatile oils to vaporize. The mixture of steam and oil vapor is then condensed and collected.
- Protocol:
 - Fresh or dried plant material (e.g., bergamot peels, carrot seeds) is placed in a still.
 - Steam is introduced into the still, either from an external source or by boiling water within the still.
 - The steam ruptures the oil-containing glands of the plant material, releasing the volatile α -bergamotene.
 - The mixture of steam and essential oil vapor is passed through a condenser.
 - The condensate, a mixture of water and essential oil, is collected in a separator.

- Due to their immiscibility, the essential oil (containing α -bergamotene) will form a separate layer from the water and can be physically separated.

2.1.2. Purification by Fractional Distillation

- Principle: Fractional distillation separates components of a liquid mixture based on their different boiling points. This technique is used to enrich the concentration of α -bergamotene from the crude essential oil.
- Protocol:
 - The crude essential oil is heated in a distillation flask connected to a fractionating column.
 - As the temperature rises, components with lower boiling points vaporize first and move up the column.
 - The column is packed with a material that provides a large surface area for repeated condensation and vaporization cycles, effectively separating compounds with close boiling points.
 - Fractions are collected at different temperature ranges. The fraction corresponding to the boiling point of α -bergamotene (253-260 °C) will be enriched in the compound.

2.1.3. High-Purity Isolation by Preparative Chromatography

- Principle: For obtaining high-purity α -bergamotene for research or pharmaceutical applications, preparative column chromatography is utilized. This technique separates compounds based on their differential adsorption to a stationary phase.
- Protocol:
 - A glass column is packed with a suitable stationary phase, such as silica gel.
 - The α -bergamotene-enriched fraction from distillation is dissolved in a non-polar solvent (e.g., hexane) and loaded onto the column.
 - A mobile phase (eluent), typically a mixture of non-polar and slightly more polar solvents (e.g., hexane and ethyl acetate), is passed through the column.

- As α -bergamotene is relatively non-polar, it will travel down the column faster than more polar compounds.
- Fractions of the eluent are collected sequentially.
- Each fraction is analyzed (e.g., by GC-MS) to identify those containing pure α -bergamotene.



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Isolation and Purification Workflow for α -Bergamotene.

Analytical Characterization

2.2.1. Gas Chromatography-Mass Spectrometry (GC-MS)

- Principle: GC-MS is a powerful technique for separating and identifying volatile compounds. The gas chromatograph separates the components of a mixture, and the mass spectrometer provides information about the mass-to-charge ratio of the fragments of each component, allowing for its identification.
- Typical GC-MS Parameters for α -Bergamotene Analysis:
 - Column: HP-5MS (or equivalent) capillary column (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness).
 - Carrier Gas: Helium or Hydrogen.
 - Injector Temperature: 250-280 °C.
 - Oven Temperature Program:
 - Initial temperature: 50-60 °C, hold for 1-2 minutes.
 - Ramp: Increase at a rate of 3-5 °C/min to 200-250 °C.

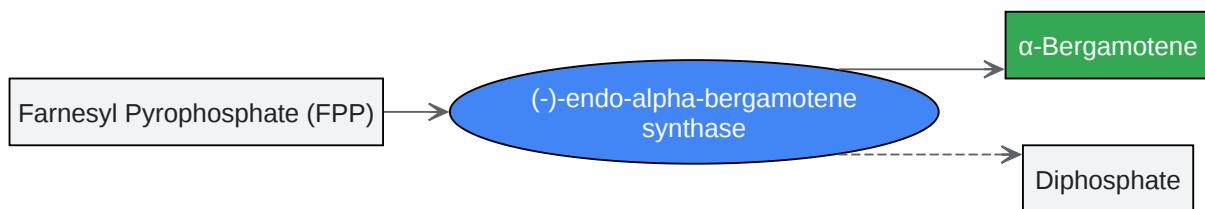
- Final hold: 5-10 minutes.
- MS Detector:
 - Ion Source Temperature: 230 °C.
 - Mass Range: 40-400 amu.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

2.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Principle: NMR spectroscopy provides detailed information about the structure of a molecule by observing the magnetic properties of atomic nuclei. ^1H NMR gives information about the hydrogen atoms, and ^{13}C NMR provides information about the carbon skeleton.
- Spectroscopic Data: While a complete assigned ^1H NMR spectrum is not readily available in the public domain, the ^{13}C NMR spectrum for trans- α -bergamotene has been reported. The chemical shifts are indicative of the complex bicyclic structure with multiple methyl groups and olefinic carbons.

Biological Significance and Signaling Pathways Biosynthesis of α -Bergamotene

α -Bergamotene, like other sesquiterpenes, is biosynthesized from farnesyl pyrophosphate (FPP).^[1] The key enzymatic step is catalyzed by a specific terpene synthase, such as (-)-endo-**alpha-bergamotene synthase**.^[5] This enzyme facilitates the cyclization of the linear FPP molecule into the characteristic bicyclic structure of α -bergamotene.



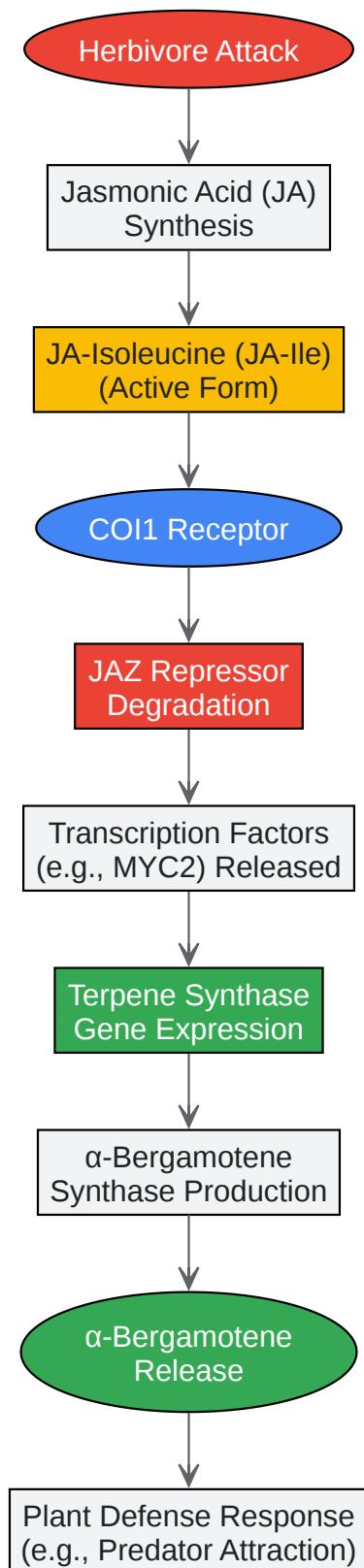
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Biosynthesis of α -Bergamotene from Farnesyl Pyrophosphate.

Role in Plant Defense: The Jasmonate Signaling Pathway

The production of α -bergamotene in plants is often induced by herbivore attack and is regulated by the jasmonate signaling pathway. This pathway is a crucial component of the plant's induced defense system.

When an insect feeds on a plant, it triggers the synthesis of jasmonic acid (JA). JA is then converted to its biologically active form, jasmonoyl-isoleucine (JA-Ile). JA-Ile binds to its receptor, COI1, which is part of an SCF E3 ubiquitin ligase complex. This binding leads to the degradation of JAZ repressor proteins. The degradation of JAZ proteins releases transcription factors (like MYC2) that then activate the expression of defense-related genes, including terpene synthase genes responsible for the production of volatile compounds like α -bergamotene. The released α -bergamotene can act as a direct deterrent to the herbivore or attract natural predators of the herbivore.



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Jasmonate Signaling Pathway Leading to α -Bergamotene Production.

Role in Insect Communication: Olfactory Signaling

α -Bergamotene can also function as a pheromone, a chemical signal used for communication between members of the same species. For example, it has been identified as a component of the sex pheromone of some insects.

The detection of α -bergamotene by an insect begins with the molecule entering the pores of the insect's chemosensory sensilla, typically located on the antennae. Inside the sensillum, the hydrophobic α -bergamotene molecule is thought to be bound by an Odorant Binding Protein (OBP), which transports it to an Olfactory Receptor (OR) located on the dendritic membrane of an Olfactory Receptor Neuron (ORN). The binding of α -bergamotene to its specific OR activates the neuron, causing it to fire an action potential. This signal is then transmitted to the antennal lobe of the insect's brain, where it is processed, leading to a specific behavioral response, such as attraction to a potential mate.



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Insect Olfactory Signaling Pathway for α -Bergamotene Detection.

Conclusion

α -Bergamotene is a multifaceted sesquiterpene with significant chemical and biological properties. Its distinct physical characteristics make it a valuable component of essential oils, while its role in plant defense and insect communication highlights its ecological importance. The experimental protocols outlined in this guide provide a framework for the isolation, purification, and analysis of α -bergamotene, facilitating further research into its potential applications in drug development, agriculture, and other scientific fields. The elucidation of its involvement in complex signaling pathways opens avenues for the development of novel pest control strategies and the exploration of its pharmacological potential.

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